

Application Notes and Protocols for Measuring PLpro Inhibition Kinetics

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Compound of Interest

Compound Name: *PLpro-IN-7*

Cat. No.: *B10856409*

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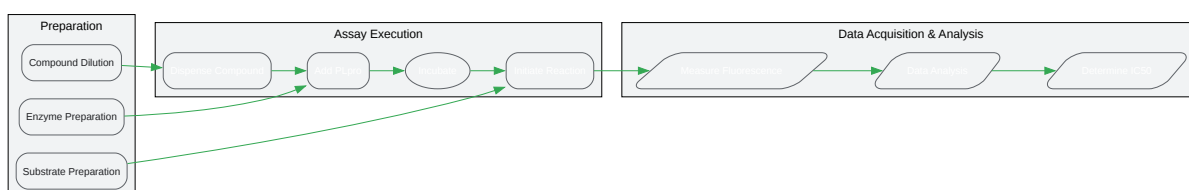
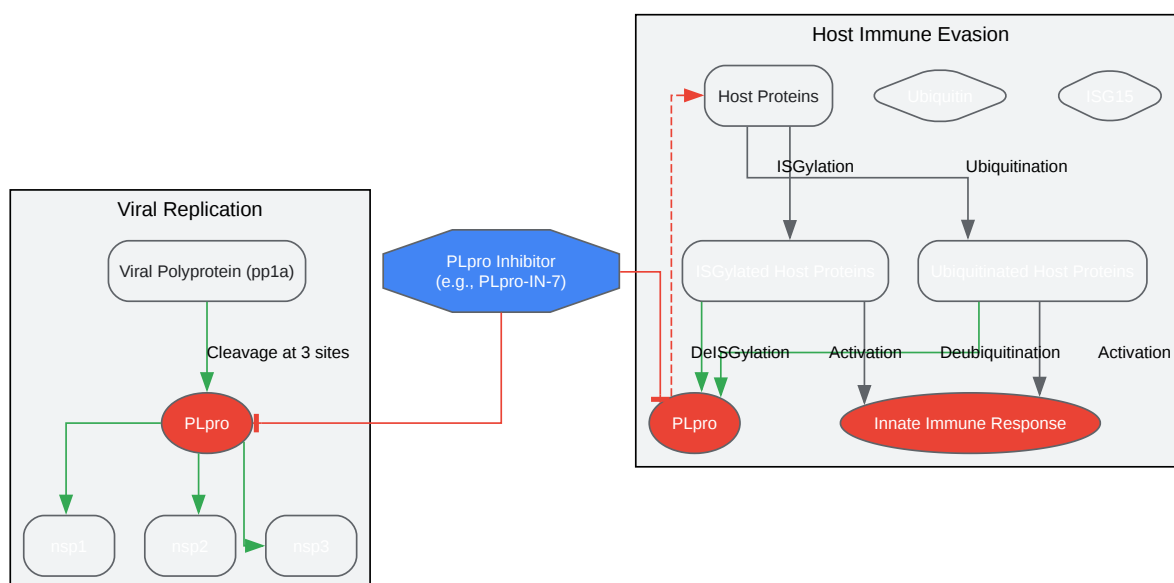
Introduction

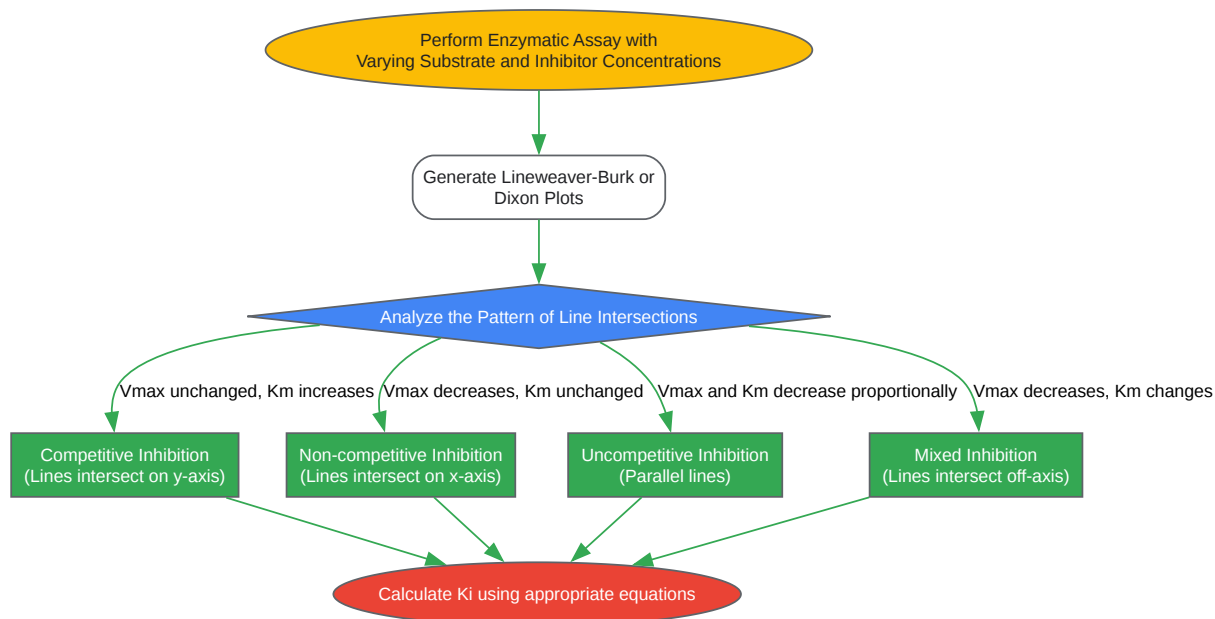
The Papain-like protease (PLpro) of SARS-CoV-2 is a critical enzyme for viral replication and a key player in the virus's ability to evade the host's innate immune response.[1][2][3][4] PLpro is responsible for the proteolytic cleavage of the viral polyprotein pp1a at three sites, releasing non-structural proteins 1, 2, and 3 (nsp1, nsp2, and nsp3), which are essential for forming the viral replication and transcription complex.[4][5][6][7] Beyond its role in viral maturation, PLpro exhibits deubiquitinating (DUB) and deISGylating activities, removing ubiquitin and ISG15 modifications from host proteins.[5][7][8][9] This interference with host cellular pathways, such as the STING signaling pathway, helps the virus to suppress antiviral immune responses.[10] These dual functions make PLpro a prime target for the development of antiviral therapeutics.

This document provides detailed application notes and protocols for measuring the inhibition kinetics of compounds targeting PLpro. While specific data for "**PLpro-IN-7**" is not publicly available, the following protocols and data tables for well-characterized PLpro inhibitors, such as GRL-0617, serve as a comprehensive guide for evaluating the potency and mechanism of action of novel PLpro inhibitors.

PLpro Signaling and Function

PLpro plays a multifaceted role in the viral life cycle and interaction with the host. A simplified representation of its key functions is depicted below.





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